

# Comparative Guide to Alternatives for Disperse Red 151 in Polyester Dyeing

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## Compound of Interest

Compound Name: Disperse red 151

Cat. No.: B1619698

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This guide provides a comprehensive comparison of alternative disperse dyes to **Disperse Red 151** for the coloration of polyester fibers. The selection of an appropriate dye is critical for achieving desired performance characteristics, including color fastness and reproducibility, which are essential in research and development settings. This document outlines the performance of several alternative red disperse dyes, supported by available experimental data, and provides detailed protocols for their application and evaluation.

## Executive Summary

**Disperse Red 151** is a double azo disperse dye used for dyeing polyester. While it provides a brilliant red shade, the textile industry is continuously seeking alternatives with improved fastness properties, better environmental profiles, and enhanced performance on various polyester substrates, including microfibers. This guide explores azo, anthraquinone, and benzodifuranone-based disperse dyes as potential alternatives, presenting a comparative analysis of their performance.

## Quantitative Performance Data

The following table summarizes the fastness properties of **Disperse Red 151** and selected alternatives on polyester. The ratings are based on standardized testing methods, with higher values indicating better performance.

Dye Name	C.I. Name	Chemical Class	Light Fastness (1-8 Scale)	Wash Fastness (1-5 Scale)	Sublimation Fastness (1-5 Scale)	Rubbing Fastness (Dry/Wet) (1-5 Scale)
Reference Dye						
Disperse Red 151	26130	Double Azo	Data Not Available	Data Not Available	Data Not Available	Data Not Available
High-Performance Alternatives						
Disperse Red 343	-	Single Azo	6-7[1]	5[1]	4-5[2]	Data Not Available
Benzodifuranone Red	-	Benzodifuranone	Excellent (Qualitative)[3]	Extraordinarily High (Qualitative)[3]	Excellent (Qualitative)	Excellent (Qualitative)
Azo & Anthraquinone Alternatives						
Disperse Red 82	11140	Single Azo	6-7[4]	5[4]	4-5[4]	4/4[4]
Disperse Red 60	60756	Anthraquinone	7[5]	4-5[5]	2-3[5]	Data Not Available

Note: Fastness properties can vary depending on the specific substrate, depth of shade, and dyeing process parameters.

## Experimental Protocols

Detailed methodologies for the dyeing of polyester and the evaluation of color fastness are crucial for reproducible and comparable results. The following protocols are based on widely accepted industry standards from the American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO).

### Polyester Dyeing Protocol (High-Temperature Method)

This protocol describes a standard high-temperature exhaust dyeing method for polyester fabric.

- Preparation of Dyebath:
  - Set the liquor-to-goods ratio (e.g., 10:1).
  - Add a dispersing agent (e.g., 1 g/L).
  - Add a pH buffer to maintain a pH of 4.5-5.5 (e.g., acetic acid).
  - Pre-disperse the required amount of dye powder in a small amount of water before adding to the dyebath.
- Dyeing Process:
  - Introduce the polyester fabric into the dyebath at 60°C.
  - Raise the temperature to 130°C at a rate of 1.5°C per minute.
  - Hold the temperature at 130°C for 45-60 minutes.
  - Cool the dyebath down to 70°C at a rate of 2°C per minute.
  - Rinse the fabric thoroughly.
- Reduction Clearing:
  - Prepare a fresh bath with:

- Caustic Soda (2 g/L)
- Sodium Hydrosulfite (2 g/L)
- Treat the dyed fabric at 70-80°C for 15-20 minutes.
- Rinse the fabric with hot and then cold water.
- Neutralize with a weak acid if necessary.
- Dry the fabric.

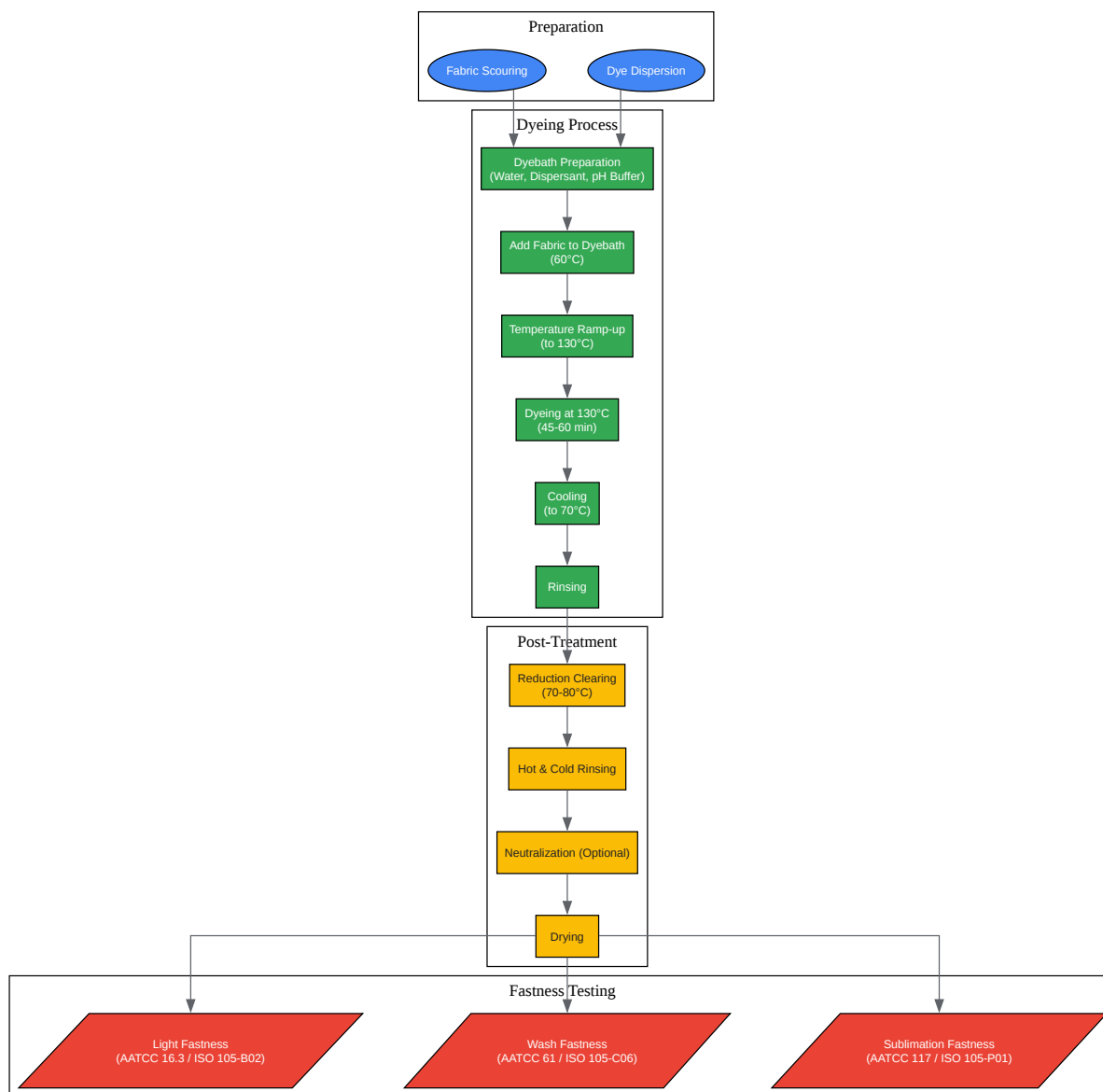
## Color Fastness Testing Protocols

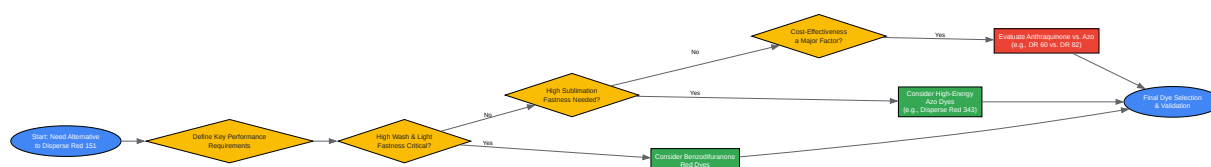
- Light Fastness (AATCC Test Method 16.3 / ISO 105-B02):
  - Principle: This test evaluates the resistance of the color to fading when exposed to an artificial light source that mimics natural daylight.
  - Apparatus: Xenon arc lamp, Blue Wool standards.
  - Procedure: A specimen of the dyed fabric is exposed to the xenon arc light alongside a set of Blue Wool standards (rated 1-8). The light fastness is rated by comparing the degree of fading of the specimen to that of the Blue Wool standards.
- Wash Fastness (AATCC Test Method 61 / ISO 105-C06):
  - Principle: This test assesses the resistance of the color to laundering.
  - Apparatus: Launder-Ometer or similar accelerated laundering machine, stainless steel balls, multifiber test fabric.
  - Procedure: The dyed specimen, in contact with a multifiber test fabric, is laundered in a stainless steel canister containing a standardized detergent solution and stainless steel balls. The test is run for a specified time and temperature. The color change of the specimen and the staining of the multifiber fabric are evaluated using the Grey Scale.
- Sublimation Fastness (AATCC Test Method 117 / ISO 105-P01):

- Principle: This test determines the resistance of the color to sublimation during heat treatments.
- Apparatus: Heat press or sublimation tester.
- Procedure: A specimen of the dyed fabric is placed between two pieces of undyed polyester fabric and subjected to a specific temperature (e.g., 180°C, 200°C, 220°C) for a set time (e.g., 30 seconds). The color change of the specimen and the staining of the adjacent undyed fabric are assessed using the Grey Scale.

## Visualizations

### Experimental Workflow for Polyester Dyeing and Fastness Testing





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